

An In-Depth Technical Guide to the Physical Properties of Ethyl 3-Cyclohexenecarboxylate

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carboxylic acid,
ethyl ester

Cat. No.: B076639

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Introduction

Ethyl 3-cyclohexenecarboxylate, a key intermediate in organic synthesis, plays a significant role in the development of novel therapeutics and functional materials. Its unique structural motif, featuring a cyclohexene ring and an ethyl ester group, provides a versatile scaffold for the construction of complex molecular architectures. A thorough understanding of its physical properties is paramount for its effective utilization in research and development, enabling precise control over reaction conditions, purification processes, and formulation strategies. This technical guide provides a comprehensive overview of the core physical characteristics of ethyl 3-cyclohexenecarboxylate, supported by experimental protocols and safety guidelines to ensure its proficient and safe handling.

Chemical Structure and Molecular Properties

Ethyl 3-cyclohexenecarboxylate is a cyclic ester with the molecular formula $C_9H_{14}O_2$. Its structure consists of a six-membered carbon ring containing one double bond, with an ethyl carboxylate group attached to one of the sp^3 -hybridized carbon atoms.

Molecular Formula: $C_9H_{14}O_2$

Molecular Weight: 154.21 g/mol

CAS Number: 15111-56-5[1]

Synonyms: 3-Cyclohexene-1-carboxylic Acid Ethyl Ester

Physicochemical Properties

The physical state and behavior of ethyl 3-cyclohexenecarboxylate under various conditions are critical parameters for its application in synthesis and product formulation.

Summary of Physical Properties

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	
Boiling Point	195 °C	
Density (Specific Gravity)	0.99 g/cm ³ (at 20/20 °C)	
Refractive Index	1.460	
Flash Point	63 °C	
Purity	>95.0% (by GC)	

Solubility

While specific quantitative data is limited, ethyl 3-cyclohexenecarboxylate is generally considered to be soluble in common organic solvents such as alcohols, ethers, and chlorinated hydrocarbons. Its nonpolar cyclohexene ring and the polar ester group contribute to this solubility profile. It is expected to have low solubility in water.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of ethyl 3-cyclohexenecarboxylate.

Infrared (IR) Spectroscopy

The infrared spectrum of ethyl 3-cyclohexenecarboxylate provides key information about its functional groups. The NIST WebBook provides a gas-phase IR spectrum for this compound.^[1] Key characteristic peaks would include:

- C=O stretch (ester): around 1735 cm^{-1}
- C=C stretch (alkene): around 1650 cm^{-1}
- C-O stretch (ester): around $1200\text{-}1100\text{ cm}^{-1}$
- =C-H stretch (alkene): around 3020 cm^{-1}
- C-H stretch (alkane): around $2950\text{-}2850\text{ cm}^{-1}$

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the detailed structure of the molecule. While a specific, fully assigned spectrum is not readily available in public databases, the expected chemical shifts can be predicted based on the structure.

Expected ^1H NMR Chemical Shifts:

- Vinyl protons (-CH=CH-): $\sim 5.5\text{-}5.8\text{ ppm}$
- Ester methylene protons (-OCH₂CH₃): $\sim 4.1\text{ ppm}$ (quartet)
- Aliphatic protons on the cyclohexene ring: $\sim 1.5\text{-}2.5\text{ ppm}$
- Ester methyl protons (-OCH₂CH₃): $\sim 1.2\text{ ppm}$ (triplet)

Expected ^{13}C NMR Chemical Shifts:

- Carbonyl carbon (C=O): $\sim 175\text{ ppm}$
- Vinyl carbons (-CH=CH-): $\sim 125\text{-}130\text{ ppm}$
- Ester methylene carbon (-OCH₂CH₃): $\sim 60\text{ ppm}$
- Aliphatic carbons on the cyclohexene ring: $\sim 20\text{-}40\text{ ppm}$

- Ester methyl carbon ($-\text{OCH}_2\text{CH}_3$): ~ 14 ppm

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The NIST WebBook provides the mass spectrum of ethyl 3-cyclohexenecarboxylate, which is crucial for its identification.^[1] The molecular ion peak ($[\text{M}]^+$) would be expected at m/z 154.

Experimental Protocols for Physical Property Determination

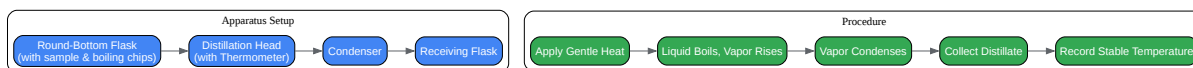
The accurate determination of physical properties is fundamental to chemical research. The following are standard, self-validating protocols for measuring the key physical constants of liquid compounds like ethyl 3-cyclohexenecarboxylate.

Determination of Boiling Point

The boiling point is a key indicator of a liquid's volatility and purity.

Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of ethyl 3-cyclohexenecarboxylate and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.



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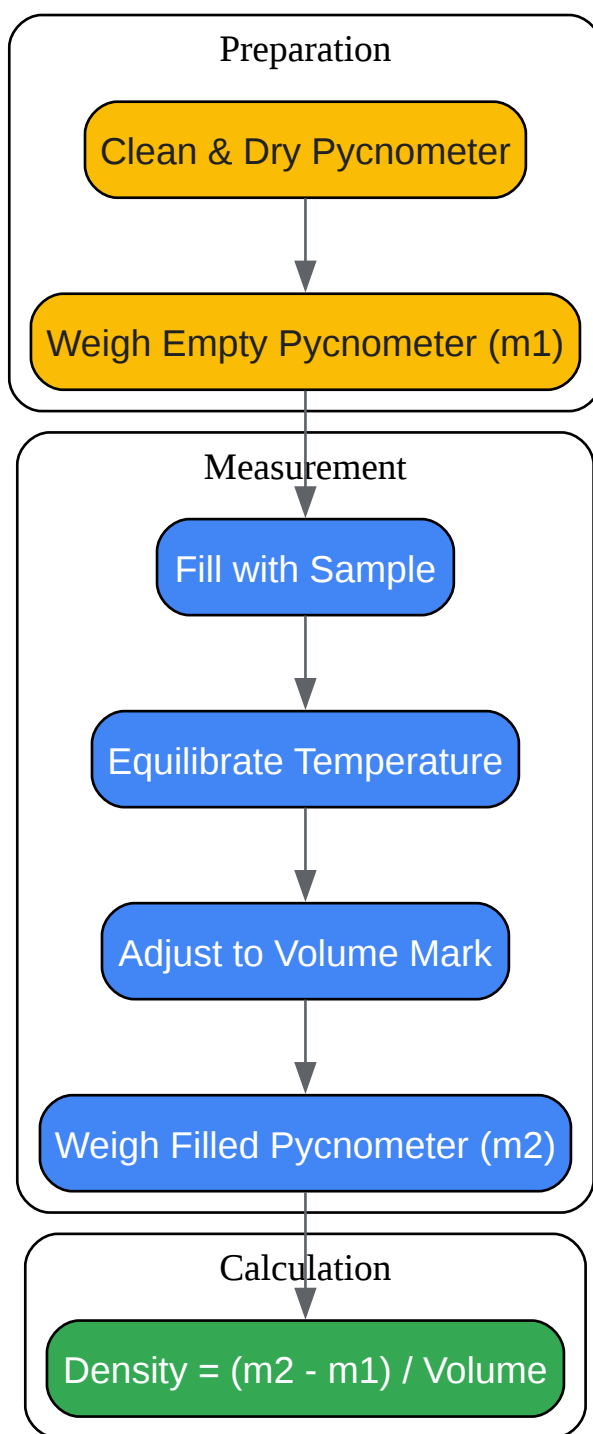
Caption: Workflow for Boiling Point Determination.

Determination of Density using a Pycnometer

Density is a fundamental property that relates a substance's mass to its volume.

Methodology:

- **Clean and Dry:** Thoroughly clean and dry a pycnometer of a known volume.
- **Weigh Empty:** Accurately weigh the empty pycnometer.
- **Fill with Sample:** Fill the pycnometer with ethyl 3-cyclohexenecarboxylate, ensuring no air bubbles are present.
- **Equilibrate Temperature:** Place the filled pycnometer in a constant temperature water bath until it reaches the desired temperature (e.g., 20 °C).
- **Adjust Volume:** Carefully adjust the liquid level to the pycnometer's calibration mark.
- **Weigh Filled:** Dry the exterior of the pycnometer and weigh it accurately.
- **Calculation:** Calculate the density by dividing the mass of the liquid (weight of filled pycnometer - weight of empty pycnometer) by the known volume of the pycnometer.



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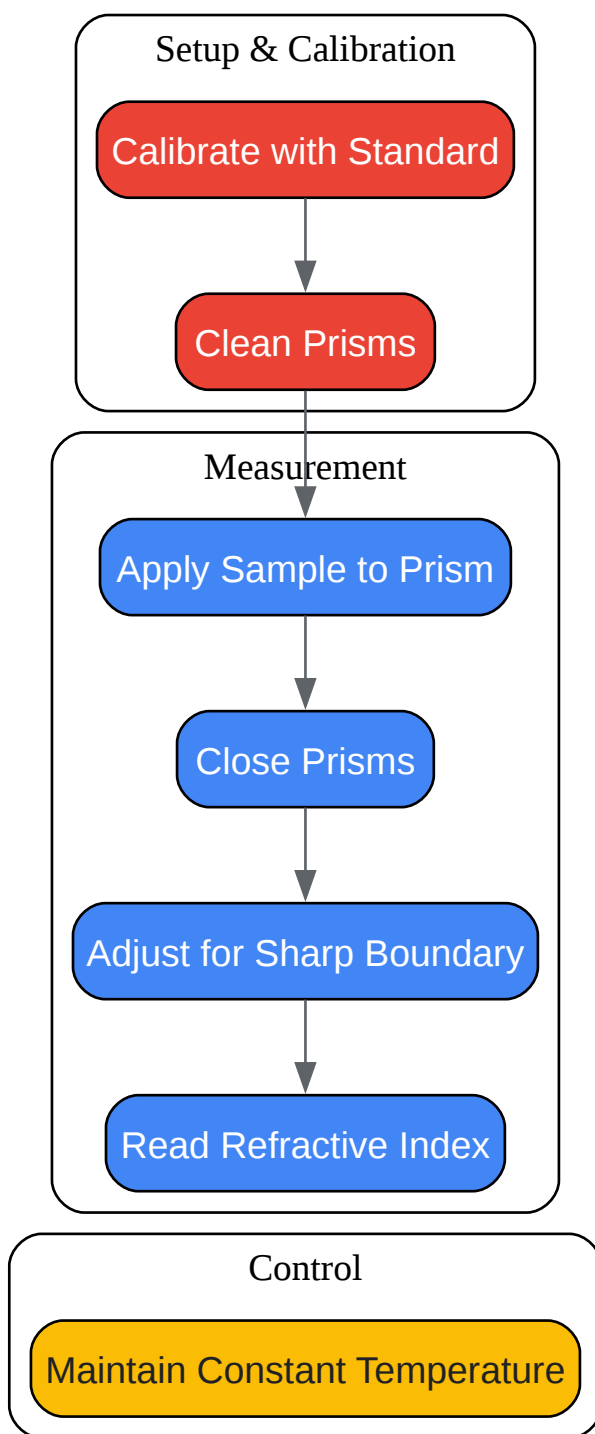
Caption: Workflow for Density Determination.

Determination of Refractive Index using an Abbe Refractometer

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identification and purity assessment.

Methodology:

- **Calibrate:** Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- **Clean Prisms:** Clean the surfaces of the refractometer prisms with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- **Apply Sample:** Apply a few drops of ethyl 3-cyclohexenecarboxylate to the lower prism.
- **Close Prisms:** Close the prisms carefully.
- **Adjust and Read:** Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece. Read the refractive index from the scale.
- **Temperature Control:** Ensure the measurement is performed at a constant, recorded temperature, as the refractive index is temperature-dependent.



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Caption: Workflow for Refractive Index Determination.

Safe Handling and Storage

As a combustible liquid, proper handling and storage of ethyl 3-cyclohexenecarboxylate are crucial to ensure laboratory safety.

- **Handling:** Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area, preferably in a fume hood. Avoid contact with skin and eyes. Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#) It is recommended to store in a cool and dark place, at a temperature below 15°C.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations.

Conclusion

This technical guide provides a detailed overview of the essential physical properties of ethyl 3-cyclohexenecarboxylate, offering valuable insights for researchers and professionals in the fields of chemistry and drug development. The presented data and experimental protocols serve as a reliable resource for the safe and effective use of this important chemical intermediate. A comprehensive understanding of these properties is the foundation for innovation and success in the synthesis and application of novel chemical entities.

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